

Application Notes and Protocols: 4-Fluorobenzoylacetoneitrile

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Compound of Interest

Compound Name: 4-Fluorobenzoylacetoneitrile

Cat. No.: B105857

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For Researchers, Scientists, and Drug Development Professionals

This document provides comprehensive safety data, physical and chemical properties, and detailed protocols for the handling, use, and disposal of **4-Fluorobenzoylacetoneitrile** (CAS No: 4640-67-9). The information is compiled from multiple safety data sheets to ensure a thorough overview for laboratory personnel.

Section 1: Physical and Chemical Properties

4-Fluorobenzoylacetoneitrile is a solid compound often appearing as a white to light yellow powder or crystal. It is utilized as a building block in chemical synthesis. Key identifying and physical properties are summarized below.

Property	Value	Reference(s)
CAS Number	4640-67-9	[1]
Molecular Formula	C ₉ H ₆ FNO	[1]
Molecular Weight	163.15 g/mol	[1]
Appearance	Solid; White to light yellow powder/crystal	
Melting Point	83 - 88 °C	[1]
Synonyms	3-Oxo-3-(4-fluorophenyl)propionitrile, 4-Fluorophenacyl cyanide	[1]
Solubility	Soluble in Dimethylformamide (DMF)	

Section 2: Safety and Hazard Information

It is imperative to handle **4-Fluorobenzoylacetonitrile** with caution, adhering to the GHS classifications. The compound is harmful if swallowed, in contact with skin, or inhaled, and causes skin and serious eye irritation.

Table 2.1: GHS Hazard Classification

Classification	Category	Reference(s)
Acute Toxicity, Oral	4	[1]
Acute Toxicity, Dermal	4	
Acute Toxicity, Inhalation	4	
Skin Irritation	2	[1]
Eye Irritation	2	[1]
Specific target organ toxicity — Single exposure (STOT SE)	3 (Respiratory system)	[1]
GHS Pictogram	GHS07 (Exclamation mark)	
Signal Word	Warning	[1]

Table 2.2: Hazard and Precautionary Statements

Code	Statement	Reference(s)
H302	Harmful if swallowed.	[1][2]
H312	Harmful in contact with skin.	[2]
H315	Causes skin irritation.	[1]
H319	Causes serious eye irritation.	[1]
H332	Harmful if inhaled.	[2]
H335	May cause respiratory irritation.	[1]
P261	Avoid breathing dust/fume/gas/mist/vapors/spray.	[1][2]
P270	Do not eat, drink or smoke when using this product.	[2][3]
P280	Wear protective gloves/protective clothing/eye protection/face protection.	[2]
P301+P312	IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell.	[3]
P302+P352	IF ON SKIN: Wash with plenty of water.	[2]
P304+P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing.	[2]
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	[1][3]

P501	Dispose of contents/container to an approved waste disposal plant.	[2]
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Table 2.3: First Aid Measures

Exposure Route	Protocol	Reference(s)
Inhalation	Remove person to fresh air. If not breathing, give artificial respiration. Get medical attention if symptoms occur.	[2][4][5]
Skin Contact	Take off contaminated clothing immediately. Wash off with soap and plenty of water for at least 15 minutes.	[2][4][5]
Eye Contact	Rinse immediately and cautiously with plenty of water for at least 15 minutes, also under the eyelids.	[2][4][6]
Ingestion	Rinse mouth with water. Do not induce vomiting. Call a POISON CENTER or doctor/physician if you feel unwell.	[2][6]

Table 2.4: Recommended Personal Protective Equipment (PPE)

Protection Type	Specification	Reference(s)
Eye/Face	Tightly fitting safety goggles or eyeshields conforming to EN166 (EU) or NIOSH (US).	[1][2]
Skin	Protective gloves and clothing. Wear fire/flammable resistant and impervious clothing.	[1][2]
Respiratory	Dust mask type N95 (US) or a full-face respirator if exposure limits are exceeded.	[1][5]

Section 3: Application Notes and Protocols

The following protocols are designed to ensure the safe handling and use of **4-Fluorobenzoylacetone nitrile** in a research environment.

Protocol 3.1: Safe Handling and Storage

- Engineering Controls: Always handle this compound in a well-ventilated area, preferably within a chemical fume hood.[2][5] Ensure that eyewash stations and safety showers are in close proximity to the workstation.[5]
- Personal Protective Equipment: Before handling, don all required PPE as specified in Table 2.4, including safety goggles, chemical-resistant gloves, and a lab coat. A NIOSH-approved N95 dust mask is required.[1]
- Handling: Avoid contact with skin, eyes, and clothing.[5] Do not breathe in the dust.[1] Avoid dust formation during handling.[5] Do not eat, drink, or smoke in the handling area.[2] Wash hands and any exposed skin thoroughly after handling.[6]
- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place.[4][6] The storage class code is 11 for combustible solids.[1] Keep the compound away from incompatible materials such as strong oxidizing agents, strong acids, and strong bases.[5]

Protocol 3.2: Spill and Emergency Procedures

- Personal Precautions: For any spill, ensure adequate ventilation and wear full personal protective equipment.[5] Remove all sources of ignition.[5]
- Containment: Prevent further dust dispersal. For cleanup, avoid generating dust.
- Cleanup: Use an inert absorbent material like sand or silica gel to soak up the spill.[6] Sweep up the material and place it into a suitable, closed container for disposal.[5]
- Decontamination: Wash the spill area thoroughly after material pickup is complete.
- Reporting: Report all spills to the appropriate environmental health and safety (EHS) office.

Protocol 3.3: Disposal Guidelines

- Waste Classification: Chemical waste generators must determine if a discarded chemical is classified as hazardous waste.[6]
- Disposal: Dispose of the contents and the container at an approved waste disposal plant.[6] Disposal must be in accordance with local, regional, and national hazardous waste regulations.[6] Do not empty into drains.[6]

Protocol 3.4: Example Synthesis and Purification Protocol

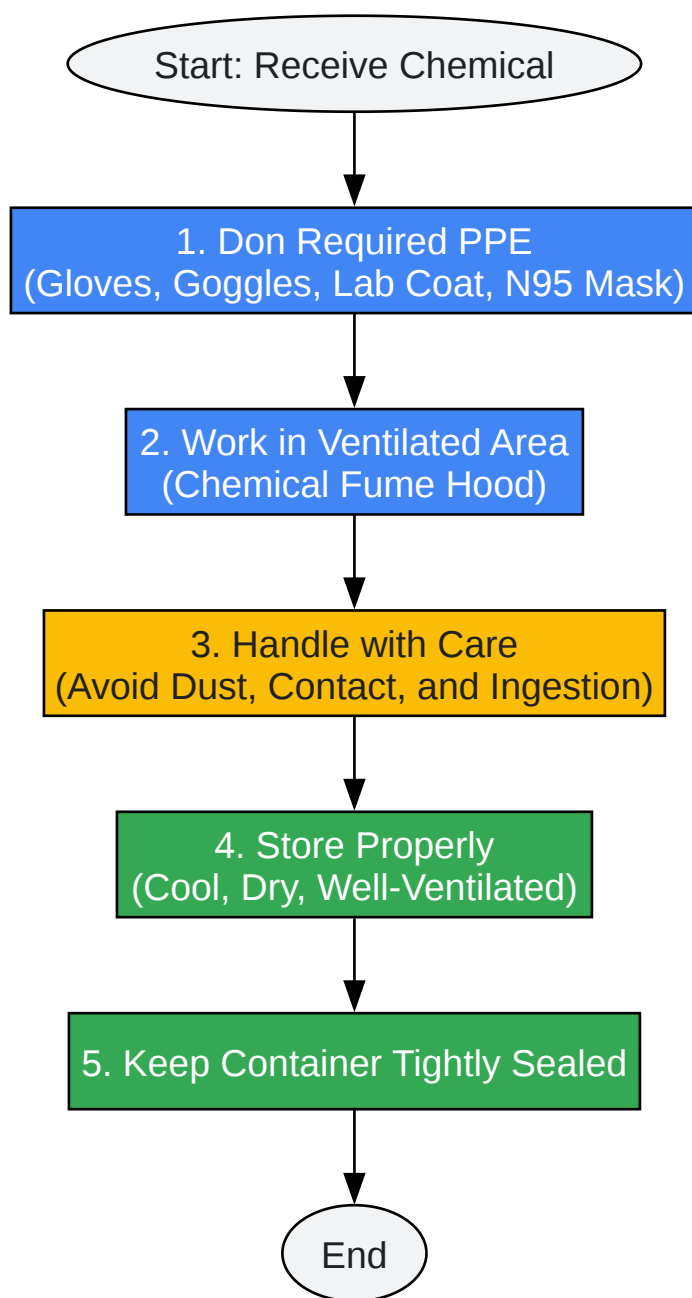
The following is an example of a synthesis and recrystallization method. This protocol is for informational purposes and should be adapted and optimized by qualified personnel.

- Synthesis:
 - In a suitable reaction vessel, dissolve malononitrile in a solvent.
 - Add fluorobenzene (1.2-2 molar equivalents) and trifluoromethanesulfonic acid (1.1-1.5 molar equivalents) to the solution to initiate the reaction.[7]
 - Upon reaction completion, a crude product of **4-fluorobenzoylacetonitrile** is obtained.[7]
 - Quench the reaction mixture by adding dilute hydrochloric acid while maintaining the temperature between -5 and +25°C.[8]

- Purification by Recrystallization:
 - Heat and dissolve the crude product in ethanol (mass ratio of approximately 1.3-1.8:1 ethanol to crude product).[\[7\]](#)
 - Once fully dissolved, add n-hexane dropwise until turbidity appears, indicating the start of precipitation.[\[7\]](#)
 - Slowly cool the mixture to 10-25°C and continue stirring.[\[7\]](#)[\[8\]](#)
 - Isolate the solid product by filtration.[\[8\]](#)
 - Wash the collected solid with a small amount of n-hexane.[\[7\]](#)
 - Dry the final product under vacuum at 40-45°C to yield purified **4-fluorobenzoylacetonitrile**.[\[8\]](#)

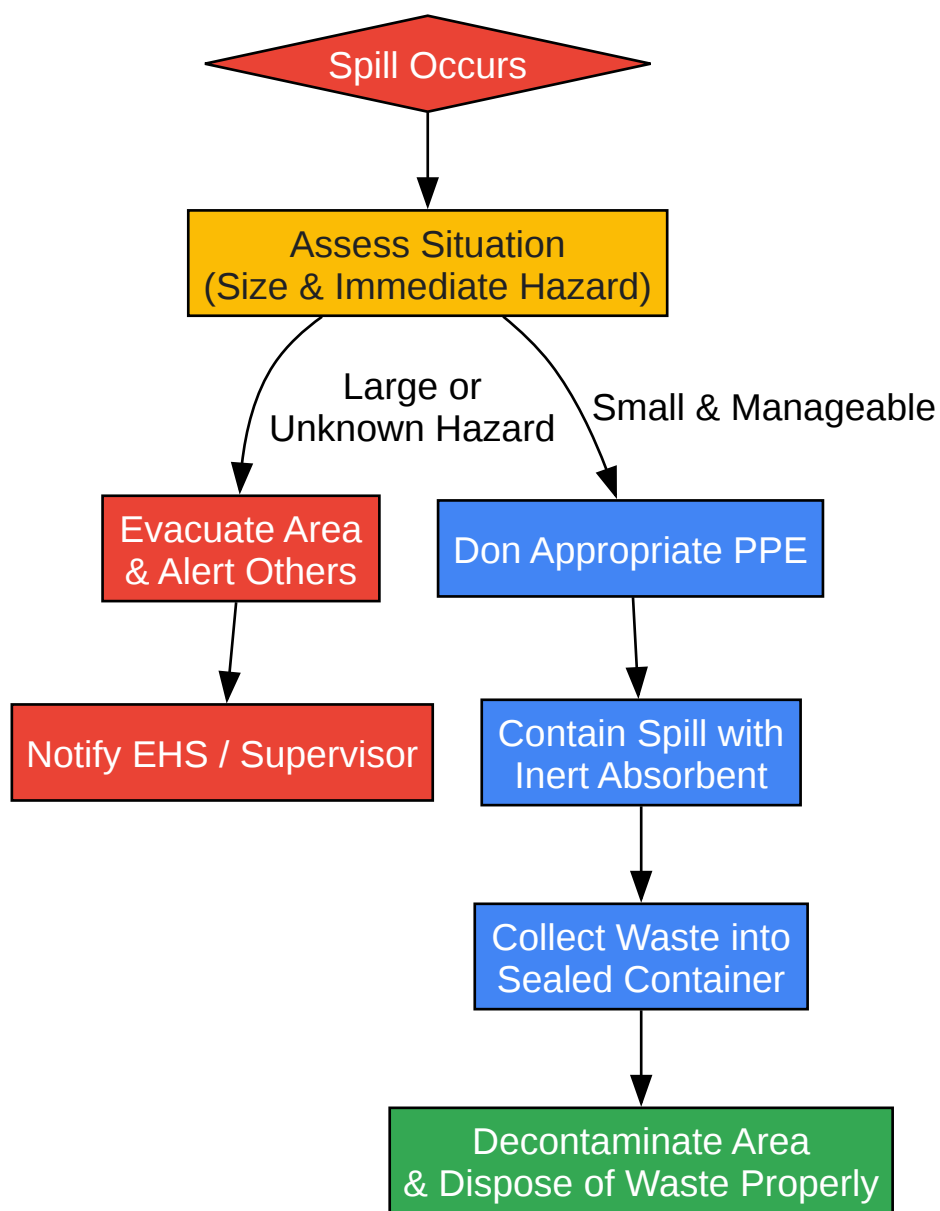
Section 4: Visual Workflows

The following diagrams illustrate key workflows for handling and using **4-Fluorobenzoylacetonitrile**.



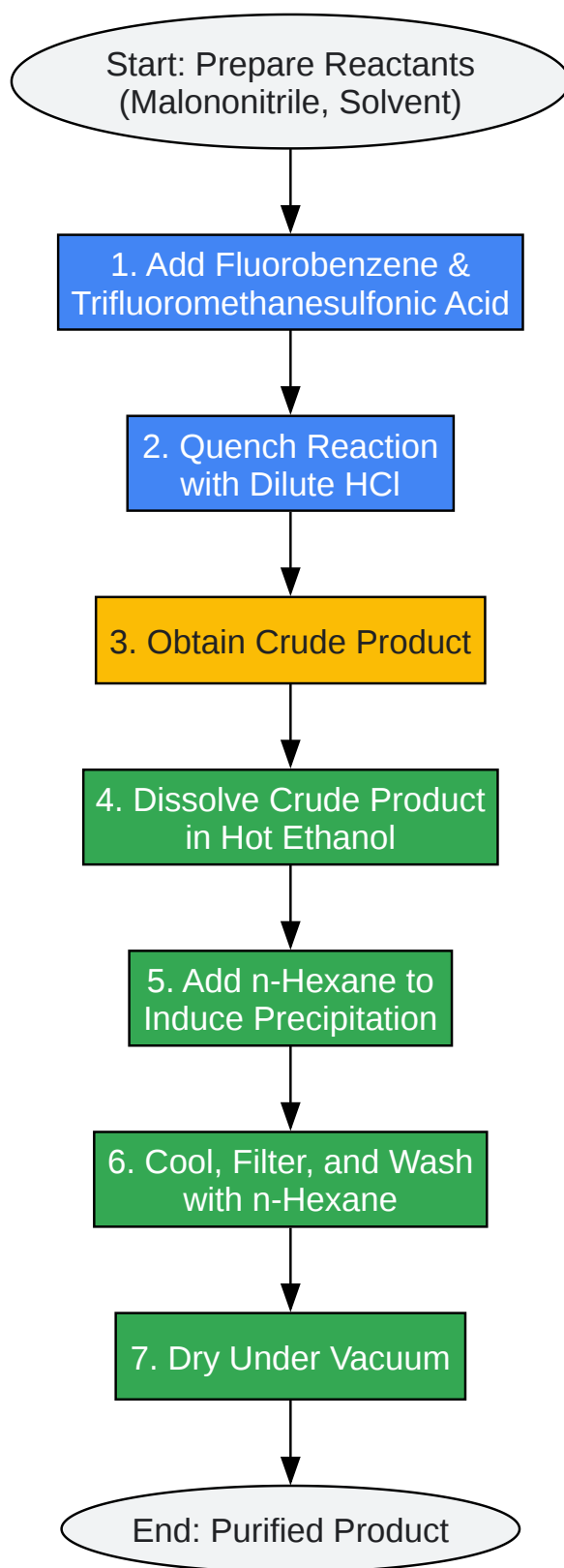
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Figure 1: Safe Handling and Storage Workflow



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Figure 2: Emergency Spill Response Protocol



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Figure 3: Synthesis and Purification Workflow

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